

Application Notes and Protocols: Synthesis of N-(3-aminopyridin-4-yl)benzamide

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Compound of Interest

Compound Name: *N*-(3-aminopyridin-4-yl)benzamide

Cat. No.: B2454688

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(3-aminopyridin-4-yl)benzamide is a chemical compound of interest in medicinal chemistry and drug development due to its structural motifs, which are present in various biologically active molecules. This document provides a detailed protocol for the synthesis of **N-(3-aminopyridin-4-yl)benzamide** via the selective N-acylation of 3,4-diaminopyridine. The protocol is based on established chemical principles for amide bond formation.

Chemical Reaction

The synthesis proceeds through the acylation of 3,4-diaminopyridine with benzoyl chloride. In this reaction, the more nucleophilic 3-amino group is proposed to selectively attack the electrophilic carbonyl carbon of benzoyl chloride, leading to the formation of the desired product. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme:

Experimental Protocol

Materials:

- 3,4-Diaminopyridine ($C_5H_7N_3$)

- Benzoyl chloride ($\text{C}_7\text{H}_5\text{ClO}$)
- Anhydrous Pyridine ($\text{C}_5\text{H}_5\text{N}$)
- Anhydrous Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate (for extraction and chromatography)
- Hexane (for chromatography)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel)
- Column chromatography setup (silica gel)
- Standard laboratory glassware

Procedure:

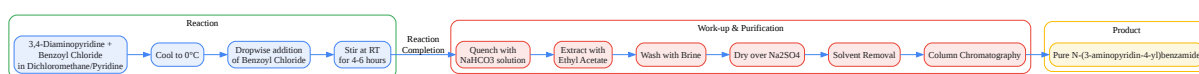
- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 3,4-diaminopyridine (1.0 eq.) in anhydrous dichloromethane. Add anhydrous pyridine (1.2 eq.) to the solution. Cool the flask to 0 °C in an ice bath with continuous stirring.
- **Addition of Benzoyl Chloride:** Dissolve benzoyl chloride (1.0 eq.) in a minimal amount of anhydrous dichloromethane and add it to a dropping funnel. Add the benzoyl chloride solution dropwise to the stirred solution of 3,4-diaminopyridine over 30 minutes, ensuring the temperature remains at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to afford the pure **N-(3-aminopyridin-4-yl)benzamide**.

Data Presentation

Parameter	Value
Molecular Formula	C ₁₂ H ₁₁ N ₃ O
Molecular Weight	213.24 g/mol
Physical Appearance	Off-white to light brown solid
Melting Point	Not available
Yield	Not available
¹ H NMR (DMSO-d ₆ , 400 MHz)	Expected peaks for aromatic and amine protons
¹³ C NMR (DMSO-d ₆ , 100 MHz)	Expected peaks for aromatic and carbonyl carbons
Mass Spec (ESI-MS)	m/z: 214.09 [M+H] ⁺

Note: Experimental values for melting point and yield are not readily available in the literature and would need to be determined upon synthesis.

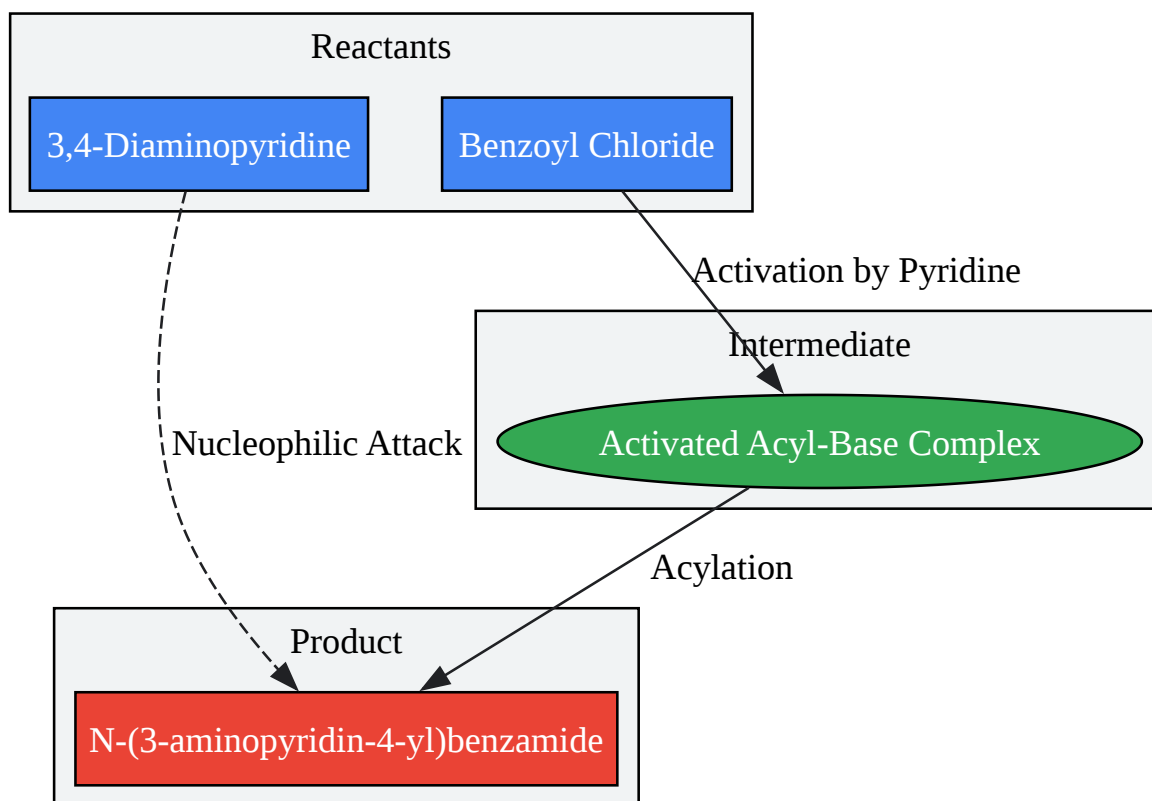
Visualization of the Experimental Workflow



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Caption: Synthetic workflow for **N-(3-aminopyridin-4-yl)benzamide**.

Signaling Pathway (Chemical Transformation Logic)



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Caption: Logical flow of the chemical transformation.

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